

Personal protective equipment for handling Orphenadrine Citrate

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Compound of Interest

Compound Name: Orphenadrine Citrate

Cat. No.: B1202039

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Essential Safety and Handling of Orphenadrine Citrate

For researchers, scientists, and drug development professionals, ensuring safe handling of **Orphenadrine Citrate** is paramount. This guide provides immediate safety protocols, personal protective equipment (PPE) requirements, and disposal plans to minimize risk and ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Orphenadrine Citrate**, a comprehensive approach to personal safety is crucial. The following PPE is recommended to prevent exposure through inhalation, skin, or eye contact.^{[1][2]}

Engineering Controls:

- Work in a well-ventilated area.^[3] The use of local exhaust ventilation and good general extraction is recommended to minimize exposure.^[4]

Eye Protection:

- Protective safety glasses with side-shields are recommended.^[5]

Hand Protection:

- Wear chemical-impermeable protective gloves.

Skin and Body Protection:

- A lab coat, apron, or other protective clothing should be worn.

Respiratory Protection:

- If user operations generate dust, a NIOSH-approved dust respirator should be used to keep airborne contaminant levels below exposure limits.

Quantitative Toxicity Data

The following table summarizes the available acute toxicity data for **Orphenadrine Citrate**.

Route of Administration	Test Animal	LD50 (Lethal Dose, 50%)
Oral	Mouse	150 mg/kg

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Orphenadrine Citrate** and ensuring laboratory safety.

Handling:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Keep away from heat and sources of ignition.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.

- Keep the container in a cool, well-ventilated place.
- Store at room temperature in the original container and protect from light.

Emergency and First Aid Protocols

In the event of accidental exposure, immediate and appropriate first aid is crucial.

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or Poison Control Center immediately.

Spillage and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

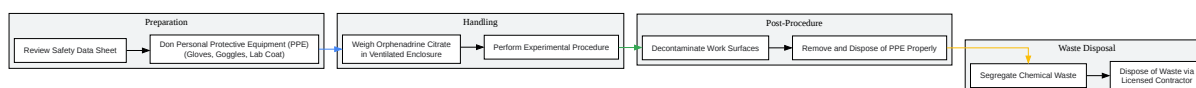
Spill Containment:

- Use appropriate tools to put the spilled solid in a convenient waste disposal container.
- Avoid dispersal of spilled material and runoff and contact with soil, waterways, drains, and sewers.
- Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.

Waste Disposal:

- Dispose of contents and containers in accordance with all local, state, and federal regulations.
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- Waste should not be disposed of untreated to the sewer.

Experimental Workflow for Handling Orphenadrine Citrate



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